

Graveobioside A: A Technical Guide to its Solubility Characteristics

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Compound of Interest		
Compound Name:	Graveobioside A	
Cat. No.:	B2433193	Get Quote

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Introduction

Graveobioside A, a flavonoid glycoside, is a natural compound of interest for its potential therapeutic applications. A thorough understanding of its solubility in various solvents is fundamental for its extraction, purification, formulation, and in vitro and in vivo studies. This technical guide provides a comprehensive overview of the available solubility data for **Graveobioside A**, details relevant experimental protocols for its dissolution, and presents a generalized workflow for solubility determination.

Quantitative Solubility of Graveobioside A

The solubility of **Graveobioside A** has been characterized in a range of aqueous and organic solvents. The following table summarizes the quantitative data available from various sources.



Solvent/Solven t System	Concentration	Temperature	Method	Reference
Water	7863 mg/L	25 °C	Estimated	[1]
Water	1.77 g/L	Not Specified	ALOGPS Prediction	[2]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (4.31 mM)	Not Specified	Not Specified	[3]
10% DMSO, 90% (20% SBE- β-CD in Saline)	≥ 2.5 mg/mL (4.31 mM)	Not Specified	Not Specified	[3]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (4.31 mM)	Not Specified	Not Specified	[3]
Chloroform	Soluble	Not Specified	Not Specified	[4]
Dichloromethane	Soluble	Not Specified	Not Specified	[4]
Ethyl Acetate	Soluble	Not Specified	Not Specified	[4]
DMSO	Soluble	Not Specified	Not Specified	[4][5]
Acetone	Soluble	Not Specified	Not Specified	[4]
Pyridine	Soluble	Not Specified	Not Specified	[5]
Methanol	Soluble	Not Specified	Not Specified	[5]
Ethanol	Soluble	Not Specified	Not Specified	[5]

Experimental Protocols for Solubility Determination

Detailed experimental procedures are crucial for reproducing and building upon existing solubility data. The following section outlines protocols relevant to the dissolution of **Graveobioside A**.



Protocol 1: Preparation of a Stock Solution in a DMSO-Based Vehicle[3]

This protocol is suitable for preparing a stock solution for in vitro or in vivo studies.

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- Graveobioside A
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80
- · Saline solution

Procedure:

- To prepare the solvent mixture, combine the components in the following ratio: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- Add the desired amount of Graveobioside A to the solvent mixture.
- To aid dissolution, the mixture can be subjected to heating and/or sonication.[3] This is particularly useful if precipitation or phase separation is observed.
- The resulting clear solution will have a Graveobioside A concentration of at least 2.5 mg/mL.[3]

Protocol 2: General Shake-Flask Method for Equilibrium Solubility Determination

The shake-flask method is a widely recognized technique for determining the thermodynamic equilibrium solubility of a compound.[6][7]

Materials:



- Graveobioside A (solid)
- Solvent of interest
- Shaking incubator or orbital shaker
- Filtration apparatus (e.g., syringe filters)
- Analytical instrumentation for quantification (e.g., HPLC-UV, LC-MS)

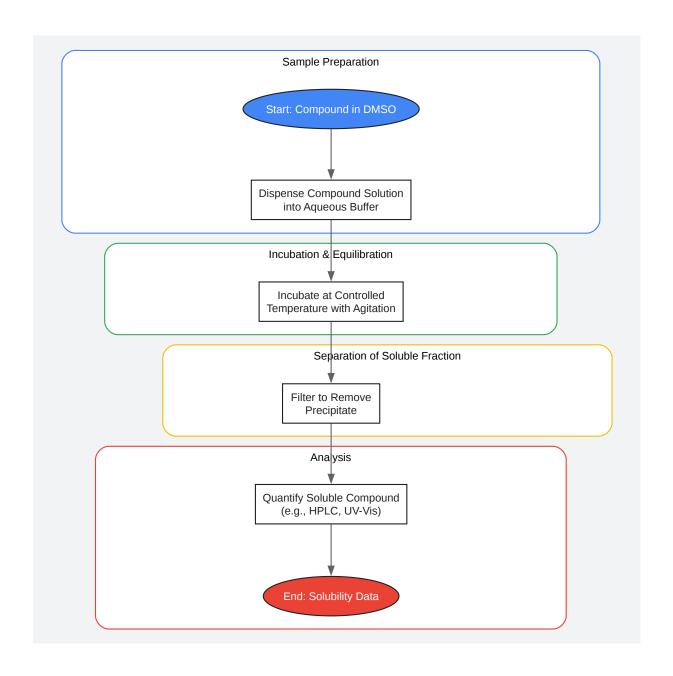
Procedure:

- Add an excess amount of solid Graveobioside A to a known volume of the solvent in a sealed container. The excess solid is crucial to ensure that a saturated solution is formed.
- Place the container in a shaking incubator set to a constant temperature.
- Agitate the mixture for a sufficient period to allow the system to reach equilibrium. This can range from 24 to 72 hours, depending on the compound and solvent system.
- After equilibration, allow the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant and filter it to remove any remaining solid particles.
- Quantify the concentration of Graveobioside A in the filtrate using a validated analytical method.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for determining the kinetic solubility of a test compound like **Graveobioside A**, a common practice in early drug discovery.





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Caption: A generalized workflow for kinetic solubility determination.



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